

# Anhydrolutein III: Synthesis and Purification Protocols

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## Compound of Interest

Compound Name: Anhydrolutein III

Cat. No.: B1366369

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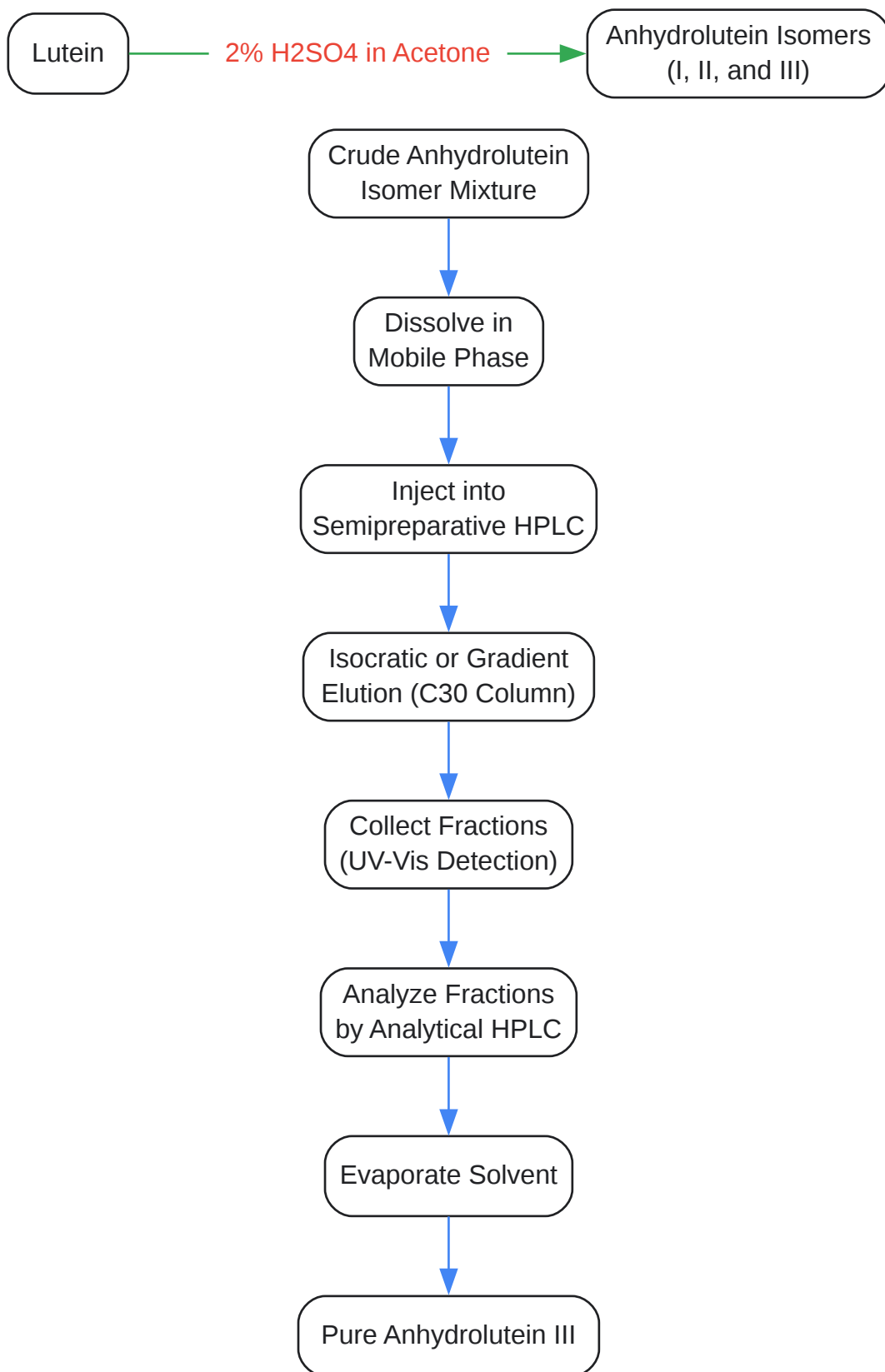
For Researchers, Scientists, and Drug Development Professionals

Application Note: **Anhydrolutein III**, systematically named (3'R)-3'-hydroxy-3,4-didehydro- $\beta,\beta$ -caroten-3-ol, is a dehydrated derivative of lutein. While found in trace amounts in nature, its semi-synthesis from the readily available dietary carotenoid lutein is a key method for obtaining this compound for research and potential pharmaceutical applications. This document provides detailed protocols for the synthesis of **Anhydrolutein III** via acid-catalyzed dehydration of lutein and its subsequent purification using High-Performance Liquid Chromatography (HPLC).

## Synthesis of Anhydrolutein III via Acid-Catalyzed Dehydration of Lutein

The primary method for synthesizing **Anhydrolutein III** is through the acid-catalyzed dehydration of lutein. This reaction yields a mixture of anhydrolutein isomers, including Anhydrolutein I, II, and III.

Reaction Scheme:



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